

# 5-Amino-3-methylisothiazole hydrochloride chemical properties

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## Compound of Interest

**Compound Name:** 5-Amino-3-methylisothiazole hydrochloride

**Cat. No.:** B023207

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An In-depth Technical Guide to the Chemical Properties of **5-Amino-3-methylisothiazole Hydrochloride**

## Introduction

**5-Amino-3-methylisothiazole hydrochloride** (CAS No: 52547-00-9) is a heterocyclic amine salt that serves as a crucial building block in various fields of chemical synthesis.<sup>[1]</sup> Its structural motif is incorporated into a range of functionally diverse molecules. For drug development professionals and researchers, it is a key precursor for the synthesis of targeted therapeutic agents, including Matrix Metalloproteinase-12 (MMP12) inhibitors and Aurora kinase inhibitors.<sup>[2]</sup> Furthermore, it is utilized in the development of N-Heterocyclic indolyl glyoxylamides as potential anticancer agents.<sup>[2]</sup> In the agrochemical sector, it functions as an important intermediate for creating new crop protection agents.<sup>[3]</sup> This guide provides a comprehensive overview of its chemical properties, experimental protocols, and key applications.

## Chemical and Physical Properties

**5-Amino-3-methylisothiazole hydrochloride** is typically a yellow to red-brown powder.<sup>[4]</sup> It is characterized by a high melting point, recorded at 300 °C, which is indicative of its salt-like nature and stable crystalline structure.<sup>[2][4][5][6]</sup> While one source indicates a boiling point of 120.7°C at 760 mmHg, this is unusually low for a salt with such a high melting point and may

refer to the free base or a different experimental condition.[\[4\]](#) The compound is stable under normal storage conditions.[\[7\]](#)

Table 1: Physicochemical Properties of **5-Amino-3-methylisothiazole Hydrochloride**

Property	Value	Reference
CAS Number	<b>52547-00-9</b>	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Molecular Formula	C <sub>4</sub> H <sub>6</sub> N <sub>2</sub> S · HCl (or C <sub>4</sub> H <sub>7</sub> ClN <sub>2</sub> S)	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[8]</a> <a href="#">[10]</a>
Molecular Weight	150.63 g/mol	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Appearance	Yellow to red-brown powder	<a href="#">[4]</a>
Melting Point	300 °C (lit.)	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
EINECS Number	257-997-2	<a href="#">[5]</a> <a href="#">[6]</a>
MDL Number	MFCD00012716	<a href="#">[1]</a>
InChI	1S/C4H6N2S.CIH/c1-3-2-4(5)7-6-3;/h2H,5H2,1H3;1H	<a href="#">[10]</a>
InChIKey	ZRTGHKVPFXNDHE-UHFFFAOYSA-N	
SMILES	Cl[H].Cc1cc(N)sn1	<a href="#">[10]</a>

| Impurities | May contain ~10% Ammonium Chloride (NH<sub>4</sub>Cl) |[\[11\]](#) |

## Spectroscopic Data

Spectroscopic analysis is fundamental for the structural elucidation and purity assessment of **5-Amino-3-methylisothiazole hydrochloride**. Nuclear Magnetic Resonance (NMR) spectroscopy is a key analytical technique.

Table 2: NMR Spectroscopic Data

Nucleus	Solvent	Chemical Shift ( $\delta$ ) ppm	Reference
$^1\text{H}$ NMR	DMSO-d <sub>6</sub>	$\delta$ 6.23 (s, 1H); 2.32 (s, 3H)	[3]

|  $^{13}\text{C}$  NMR | DMSO-d<sub>6</sub> | Data for the cation is available in spectral databases. | [12] |

Note: The  $^1\text{H}$  NMR data is from a patent where the material was used as a starting reactant and may contain impurities.[3]

## Experimental Protocols

### Synthesis of 5-Amino-3-methylisothiazole Hydrochloride

The synthesis of 5-Amino-3-methylisothiazole can be achieved via the oxidative cyclization of  $\beta$ -iminothiobutyramide. The resulting free base is then converted to its hydrochloride salt.[13]

#### Methodology:

- Reaction Setup: To an ice-cooled solution of hydrogen peroxide (30% w/v; 7 cc) in 2 N hydrochloric acid (10 cc), slowly add powdered  $\beta$ -iminothiobutyramide (2.32 g) with continuous stirring.[13]
- Temperature Control: Maintain the reaction temperature below 40°C during the addition.[13]
- Filtration: After the addition is complete, filter the resulting solution.[13]
- Basification: Make the filtrate alkaline with a 50% aqueous sodium hydroxide solution.[13]
- Extraction: Extract the aqueous solution with diethyl ether (7 x 25 cc).[13] The ether extracts should be washed with a ferrous sulfate solution to remove any residual peroxide.[13]
- Drying: Dry the combined ether extracts over anhydrous magnesium sulfate.[13]
- Precipitation of Hydrochloride Salt: Saturate the dried ether solution with dry hydrogen chloride gas. This will precipitate the **5-Amino-3-methylisothiazole hydrochloride** salt.[13]

- Isolation: Collect the precipitated solid by filtration, wash with a non-polar solvent like hexane, and dry under vacuum to yield the final product.[3][13]



Figure 1: Synthesis Workflow for 5-Amino-3-methylisothiazole

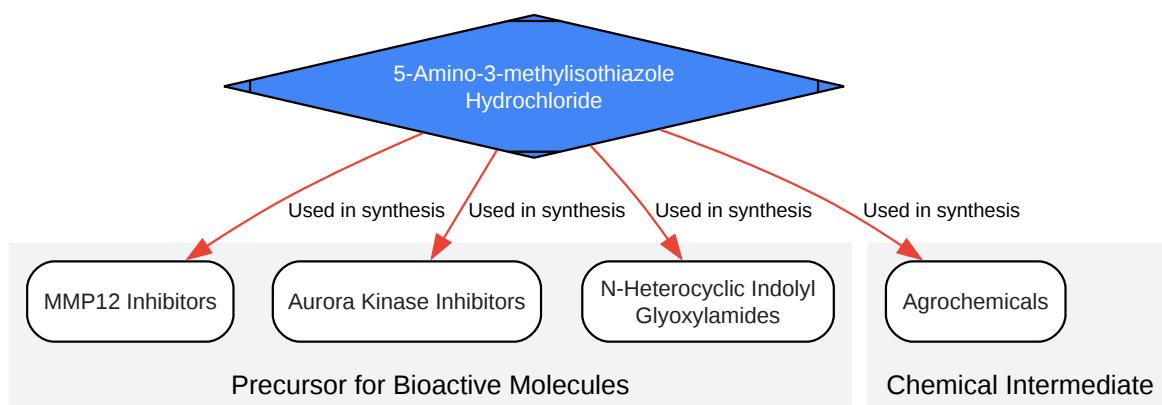


Figure 2: Applications of 5-Amino-3-methylisothiazole Hydrochloride

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